

Sodium Phenoxyacetate: Technical Safety Guide & Hazard Analysis

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Compound of Interest

Compound Name: Sodium phenoxyacetate

CAS No.: 3598-16-1

Cat. No.: B152869

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Executive Summary & Critical Distinction

Sodium Phenoxyacetate (CAS: 3598-16-1) is the sodium salt of phenoxyacetic acid, primarily utilized as a metabolic precursor in the biosynthesis of Penicillin V and as an intermediate in herbicide manufacturing. While often categorized as a general irritant, its structural properties demand specific handling protocols to prevent mucosal damage and ensuring experimental integrity.

CRITICAL SAFETY ALERT: Do NOT confuse **Sodium Phenoxyacetate** with Sodium Phenylacetate.

- **Sodium Phenoxyacetate** ($C_8H_7NaO_3$): Penicillin V precursor; herbicide intermediate.
- Sodium Phenylacetate ($C_8H_7NaO_2$): Treatment for Urea Cycle Disorders (Hyperammonemia).^{[1][2][3]}
- Risk: These compounds are not interchangeable. Administering **Sodium Phenoxyacetate** clinically in place of Sodium Phenylacetate could lead to therapeutic failure and potential toxicity due to the phenoxy-ether linkage, which alters metabolic processing.

Chemical Identity & Physicochemical Profile^{[4][5][6]}

Understanding the physical state is the first step in risk mitigation. **Sodium phenoxyacetate** is a salt, meaning its primary exposure route in the lab is dust inhalation or contact with aqueous solutions.

Property	Data	Relevance to Safety
CAS Number	3598-16-1	Unique identifier for SDS verification.
Formula	$C_6H_5OCH_2COONa$	Contains an ether linkage; stable but reactive under strong acid conditions.
Molecular Weight	174.13 g/mol	-
Appearance	White to off-white crystalline powder	High dust potential; requires respiratory protection.
Solubility	Soluble in water (>200 g/L)	Rapidly dissociates on moist mucous membranes, leading to immediate irritation.
pH (10% aq)	-8.0 – 9.5	Mildly alkaline; buffers to the free acid (pH ~3) upon contact with biological acids.
Melting Point	>260°C	Thermally stable under standard autoclaving conditions.

GHS Hazard Identification & Risk Assessment

While some suppliers list the substance as "Non-Hazardous" due to varying regulatory thresholds, the Precautionary Principle dictates treating it according to the most rigorous available data (e.g., TCI, PubChem), which classifies it as an Irritant.

GHS Classification (Warning)[7]

- H315: Causes skin irritation.[4]

- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4]

Mechanistic Toxicology

The toxicity of **sodium phenoxyacetate** is largely derived from its dissociation into phenoxyacetic acid upon contact with physiological fluids.

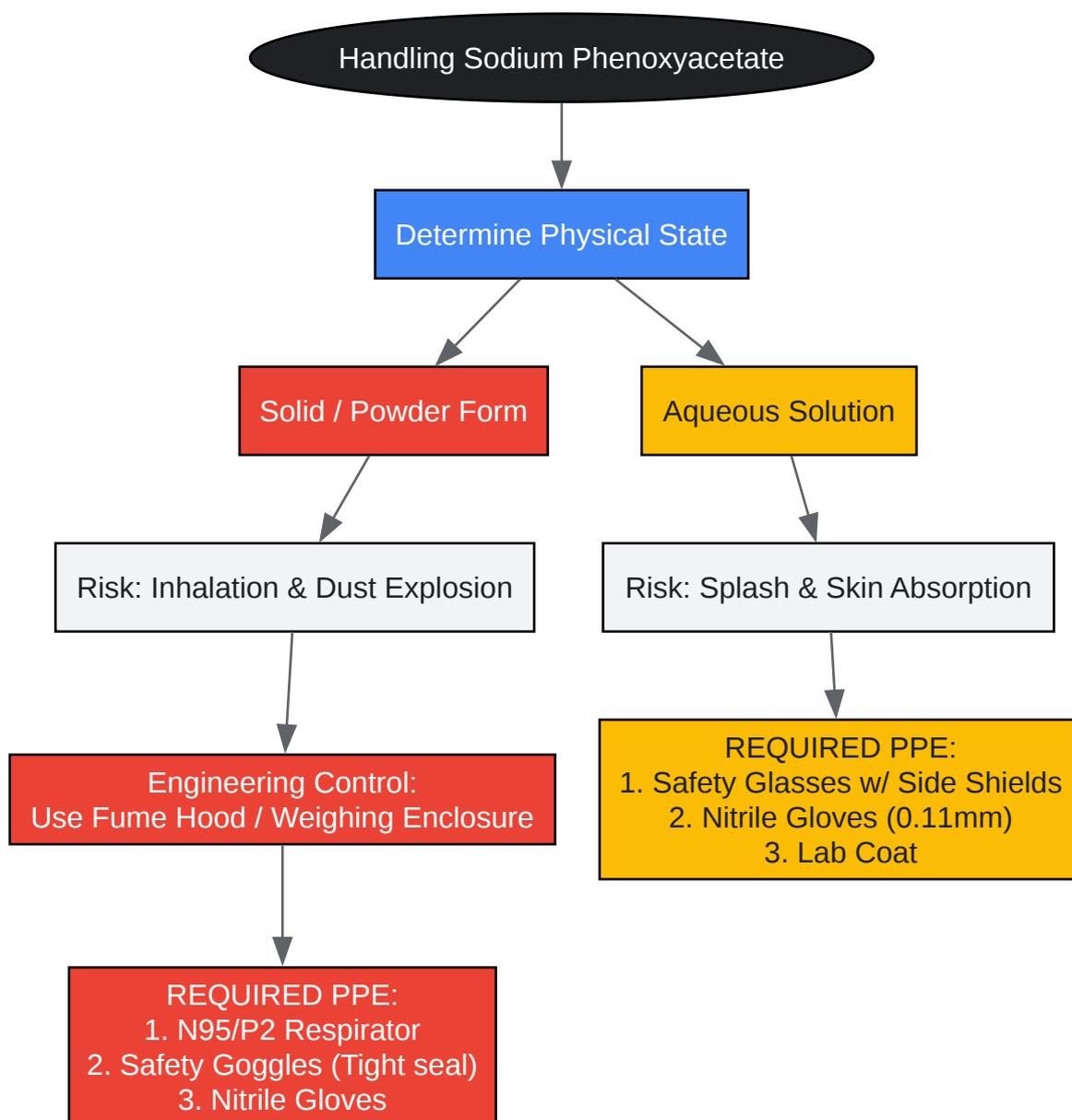
- **Surface Irritation:** The salt creates a hypertonic environment on moist skin/eyes, drawing out water and depositing the phenoxy-anion.
- **Acid Hydrolysis:** In the stomach or on acidic skin mantles, the salt converts to the free acid (Phenoxyacetic acid, LD50 Oral Rat ~1500 mg/kg). This organic acid can penetrate lipid bilayers more effectively than the salt, leading to cellular irritation.
- **Systemic Effects:** While less toxic than chlorinated phenoxy herbicides (e.g., 2,4-D), high systemic loads can disrupt ion channels and uncouple oxidative phosphorylation in mitochondria, though this is rare in laboratory settings.

Safe Handling Workflow & PPE Decision Tree

Effective safety is not about wearing all the gear, but the right gear for the context. The following logic flow ensures protection without impeding dexterity.

Diagram 1: PPE & Handling Logic Flow

Caption: Decision matrix for selecting Personal Protective Equipment (PPE) based on the physical state of **Sodium Phenoxyacetate**.



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Experimental Protocols: Penicillin V Precursor Preparation

Sodium phenoxyacetate is the limiting precursor in the fermentation of *Penicillium chrysogenum* to produce Penicillin V (Phenoxyethylpenicillin). The following protocol ensures a sterile, stable stock solution for bioreactor addition.

Protocol: 20% (w/v) Sodium Phenoxyacetate Stock Solution

Objective: Prepare 1 L of sterile precursor solution for fed-batch fermentation.

Materials:

- **Sodium Phenoxyacetate** (CAS 3598-16-1), High Purity (>98%).^[6]
- Deionized Water (Milli-Q or equivalent).
- 0.22 µm Polyethersulfone (PES) Filter Unit.
- pH Meter.

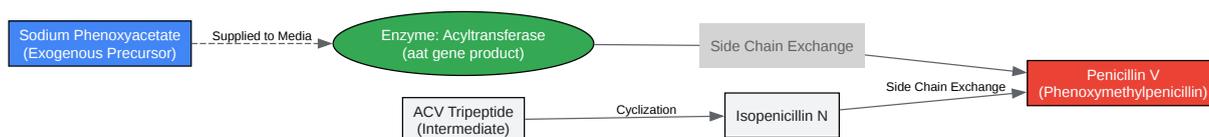
Step-by-Step Methodology:

- Dissolution (Exothermic Check):
 - In a 2 L beaker, add 800 mL of deionized water.
 - Slowly add 200 g of **Sodium Phenoxyacetate** while stirring magnetically.
 - Note: The dissolution is endothermic; the solution may cool. Ensure complete dissolution before proceeding.
- pH Adjustment (Self-Validating Step):
 - Measure the pH.^{[7][8]} It should naturally fall between 8.0 and 9.5.
 - Validation: If pH < 7.5, contamination with free acid or other impurities is likely. Discard and check raw material.
 - Adjustment: If used for sensitive fungal cultures, adjust pH to 7.0–7.5 using dilute H₂SO₄ or NaOH to match the bioreactor setpoint, preventing culture shock.
- Volume Normalization:

- Top up to 1000 mL with deionized water.
- Sterilization:
 - Preferred: Filter sterilize using a 0.22 μm PES membrane. (Autoclaving can cause minor decarboxylation or ether cleavage if pH is not strictly controlled).
- Storage:
 - Store at 4°C. Stable for 3 months.

Diagram 2: Biosynthetic Role of Sodium Phenoxyacetate

Caption: Pathway showing the incorporation of **Sodium Phenoxyacetate** into the Penicillin V scaffold by *Penicillium chrysogenum*.



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Emergency Response Architecture

In the event of exposure, the chemical's solubility facilitates rapid decontamination, but also rapid absorption into mucous membranes.

Scenario	Immediate Action	Rationale
Eye Contact	Irrigate for 15 mins with saline/water. Lift eyelids.	The salt is hypertonic; immediate dilution prevents corneal desiccation and acid burns.
Skin Contact	Wash with soap and water. Remove contaminated clothing.[5]	Prevents transdermal absorption of the free acid form.
Inhalation	Move to fresh air.[5] If wheezing occurs, seek medical attention.	Dust causes mechanical and chemical irritation to alveoli.
Spill (Solid)	Do NOT sweep dry. Dampen with wet paper towels, then scoop.	Dry sweeping generates dust aerosols (inhalation hazard).
Spill (Liquid)	Absorb with vermiculite or sand. Neutralize with dilute bicarbonate if acidic.	Prevents spread into drainage systems (aquatic toxicity).

Regulatory Landscape[2][4]

- TSCA (USA): Listed (Active).[4]
- EINECS (EU): 222-746-8.[9]
- REACH: Registered as an intermediate.
- Ecological Note: Phenoxyacetic acid derivatives can be toxic to aquatic life. Do not dispose of stock solutions down the sink; use approved organic waste streams.

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